

A Comparative Guide to the Experimental and Computational Analysis of Basketane

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Compound of Interest

Compound Name: *Basketane*
CAS No.: 5603-27-0
Cat. No.: B15799688

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Basketane (C₁₀H₁₂), known formally by its IUPAC name pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane, is a polycyclic alkane renowned for its unique basket-shaped molecular structure.[1][2][3] First synthesized in 1966, this highly strained molecule has become a significant subject of interest for researchers in organic chemistry and drug development.[2] Its rigid, cage-like framework serves as an excellent model for studying the effects of molecular strain and the reactivity of complex ring systems. This guide provides a comparative overview of the experimental data and computational models used to characterize **Basketane**, offering valuable insights for researchers, scientists, and professionals in drug discovery.

Quantitative Data Comparison

The physical, spectroscopic, and thermochemical properties of **Basketane** have been characterized through both laboratory experiments and computational analysis. The synergy between these two approaches provides a more complete understanding of the molecule's behavior.

Table 1: Physical and Chemical Properties

Property	Experimental Value	Computational Value/Method	Source(s)
Molecular Formula	C ₁₀ H ₁₂	C ₁₀ H ₁₂ (from structure)	[1][2][3]
Molar Mass	Not specified	132.20 g/mol	[2][3]
Melting Point	58-61 °C	Not typically calculated	[1][4]
Boiling Point	~185 °C (estimated)	184.8 °C at 760 mmHg	[1][4]
Density	Not specified	1.302 g/cm ³	[1][4]
IUPAC Name	Pentacyclo[4.4.0.0 ² , ⁵ .0 ³ , ⁸ .0 ⁴ , ⁷]decane	Derived from structural topology	[1][5]
CAS Number	5603-27-0	Not applicable	[2][3]

Table 2: Spectroscopic and Thermochemical Properties

Property	Experimental Observation	Computational Insight	Source(s)
^1H and ^{13}C NMR	Exhibits a limited number of signals, confirming the molecule's high symmetry. The absence of signals in the 4.5-6.5 ppm region verifies its saturated nature.[1]	Ab initio calculations can predict NMR shielding and spin-spin coupling constants, correlating molecular geometry with spectral output.[6]	[1]
Strain Energy	Reflected in high heat of combustion and susceptibility to rearrangements and hydrogenolysis.[1][2]	Estimated to exceed 100 kcal/mol. This value is significantly higher than that of norbornane (~17 kcal/mol) but less than that of cubane (~159-169 kcal/mol).[1][7][8]	[1][2]

Experimental Protocols

Synthesis of Basketane via Diels-Alder Reaction

One of the original syntheses of **Basketane**, developed in 1966, remains a classic example of constructing complex cage-like molecules.[1][2] The workflow involves a sequence of cycloaddition, photoisomerization, and hydrogenation steps.

Methodology:

- [4+2] Cycloaddition: A Diels-Alder reaction is performed between cyclooctatetraene (the diene) and maleic anhydride (the dienophile) to produce a polycyclic anhydride adduct.[1][2]
- Photochemical [2+2] Cycloaddition: The resulting adduct undergoes intramolecular photoisomerization, typically in an acetone solvent, to form the characteristic caged anhydride structure. This step has a reported yield of approximately 40%.[1][2]

- Hydrolysis and Decarboxylation: The anhydride is hydrolyzed, and subsequent treatment with lead tetraacetate yields the unsaturated intermediate, basketene.[2]
- Hydrogenation: The final step involves the hydrogenation of basketene to the fully saturated **Basketane** molecule.[2]

Spectroscopic Analysis Protocol

The structural confirmation of **Basketane** relies heavily on Nuclear Magnetic Resonance (NMR) spectroscopy.

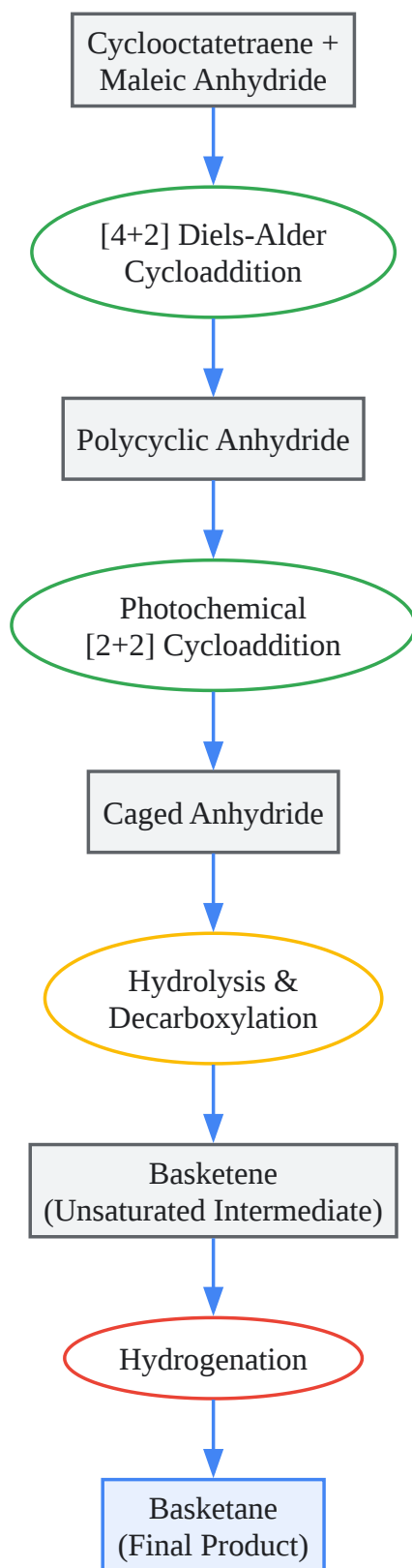
Methodology:

- Sample Preparation: A sample of purified **Basketane** is dissolved in a deuterated solvent, such as chloroform-d (CDCl_3).
- Data Acquisition: ^1H and ^{13}C NMR spectra are recorded on a spectrometer. The resulting spectra for **Basketane** are relatively simple due to its high degree of symmetry, which is a key indicator of its rigid, cage-like structure.[1]
- Spectral Analysis: The chemical shifts, signal multiplicities, and integration values are analyzed to confirm the connectivity and chemical environments of the hydrogen and carbon atoms, respectively.

Visualizing Key Processes

Logical Workflow for Basketane Synthesis

The multi-step synthesis of **Basketane** can be visualized as a logical progression from common starting materials to the final complex structure.

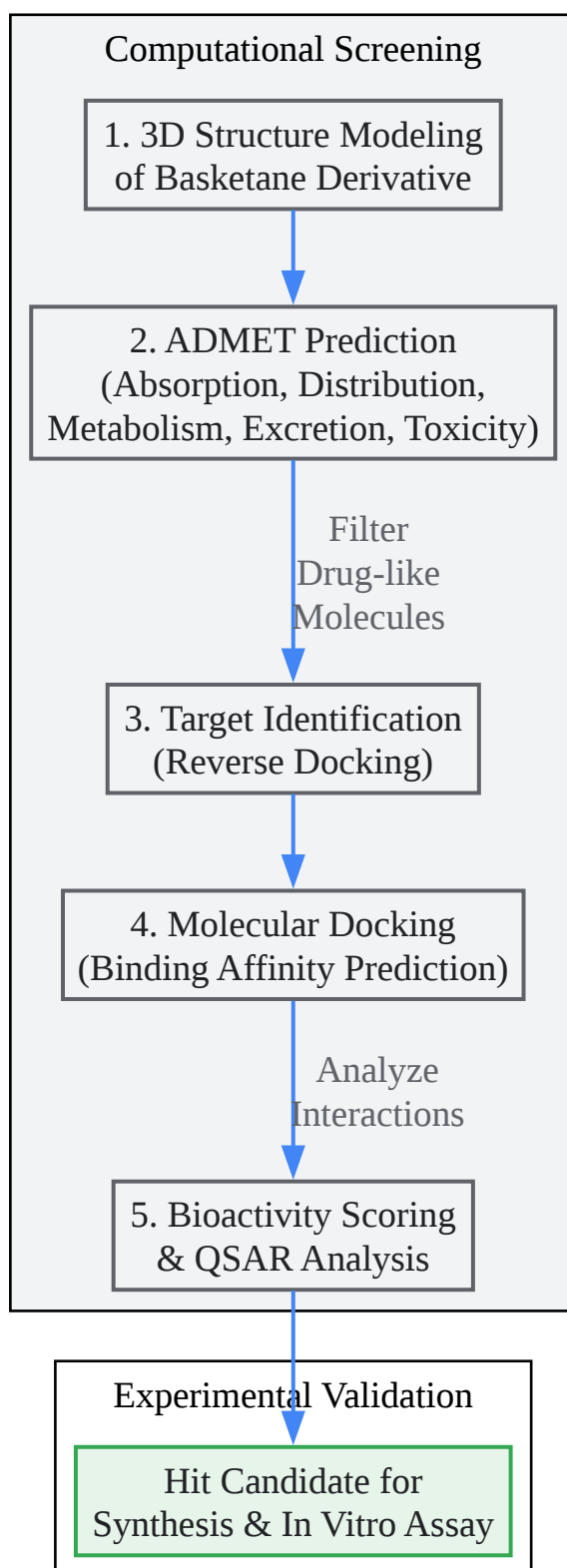


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Caption: Logical workflow for the synthesis of **Basketane**.

Proposed Workflow for In Silico Bioactivity Prediction

While no specific biological activity has been reported for **Basketane**, its unique, rigid scaffold makes it an interesting candidate for drug discovery. Computational methods provide a resource-efficient first pass to predict its potential as a bioactive molecule.[9][10]



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Caption: A proposed workflow for the in silico prediction of bioactivity.

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- To cite this document: BenchChem. [A Comparative Guide to the Experimental and Computational Analysis of Basketane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15799688/docs#a-comparative-guide-to-the-experimental-and-computational-analysis-of-basketane\]](https://www.benchchem.com/product/b15799688/docs#a-comparative-guide-to-the-experimental-and-computational-analysis-of-basketane)

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